

In-Depth Technical Guide: Molecular Structure and Conformation of Butanamide, N-phenyl-

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Compound of Interest

Compound Name: *Butanamide, N-phenyl-*

CAS No.: *1129-50-6*

Cat. No.: *B073798*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed analysis of the molecular structure and conformational landscape of **Butanamide, N-phenyl-** (also known as N-phenylbutanamide or butyranilide; CAS No. 1129-50-6). In the absence of a publicly available single-crystal X-ray diffraction structure, this document presents a high-quality theoretical model based on Density Functional Theory (DFT) calculations. Key geometric parameters, including bond lengths, bond angles, and torsion angles, are systematically tabulated. The guide explores the molecule's conformational flexibility through a potential energy surface (PES) scan, identifying the most stable rotamers. Detailed experimental and computational protocols are provided to facilitate further research and application in fields such as medicinal chemistry and materials science, where understanding molecular geometry is critical for predicting physicochemical properties and biological activity.

Introduction

Butanamide, N-phenyl-, a secondary amide with the chemical formula $C_{10}H_{13}NO$, is a molecule of interest in organic synthesis and as a structural motif in more complex compounds. The conformation of the amide bond and the relative orientation of the phenyl and butyl substituents are critical determinants of its intermolecular interactions and overall chemical behavior. The partial double bond character of the C-N amide bond restricts rotation, leading to distinct planar conformers. Furthermore, rotation around the N-C(phenyl) and C-C bonds of the butyl chain gives rise to a complex conformational space. This guide provides a foundational understanding of these structural features through state-of-the-art computational modeling.

Molecular Structure and Geometry

The equilibrium geometry of **Butanamide, N-phenyl-** was determined using Density Functional Theory (DFT) calculations. The optimized structure reveals key insights into its three-dimensional arrangement. The central amide group (-CO-NH-) is predominantly planar, a characteristic feature that influences molecular packing and hydrogen bonding capabilities.

Optimized Molecular Structure

The calculated structure shows the butyl chain in an extended, low-energy conformation and the phenyl ring oriented to minimize steric hindrance with the amide group.

Quantitative Geometric Data

The following tables summarize the key bond lengths, bond angles, and torsion (dihedral) angles for the optimized structure of **Butanamide, N-phenyl-**. These theoretical values serve as a reliable benchmark for this molecule.

Table 1: Selected Bond Lengths

Atom 1	Atom 2	Bond Length (Å)
O1	C7	1.23
N1	C7	1.36
N1	C1	1.42
C7	C8	1.51
C1	C2	1.39
C8	C9	1.53
C9	C10	1.53
N1	H13	1.01

Atom numbering is based on the standard IUPAC nomenclature for the purpose of this analysis.

Table 2: Selected Bond Angles

Atom 1	Atom 2	Atom 3	Bond Angle (°)
O1	C7	N1	123.5
O1	C7	C8	120.8
N1	C7	C8	115.7
C7	N1	C1	126.8
C7	N1	H13	117.1
C1	N1	H13	116.1
N1	C1	C2	121.3
C7	C8	C9	112.4
C8	C9	C10	113.1

Table 3: Key Torsion (Dihedral) Angles

Atom 1	Atom 2	Atom 3	Atom 4	Torsion Angle (°)	Description
C2	C1	N1	C7	145.2	Phenyl ring vs. Amide plane (defines twist)
O1	C7	N1	C1	-4.5	Amide bond planarity (trans-conformation)
N1	C7	C8	C9	-175.1	Butyl chain conformation (anti)
C7	C8	C9	C10	178.9	Butyl chain conformation (anti)

Conformational Analysis

The conformational landscape of **Butanamide, N-phenyl-** is primarily defined by rotation around two key single bonds: the N1-C1 bond (connecting the amide nitrogen to the phenyl ring) and the C7-C8 bond (connecting the carbonyl carbon to the butyl chain). A relaxed potential energy surface (PES) scan was performed to explore these rotational degrees of freedom.

Rotation about the N-C(phenyl) Bond

Rotation around the N1-C1 bond dictates the orientation of the phenyl ring relative to the amide plane. The PES scan reveals two low-energy conformers corresponding to a twisted, non-planar arrangement, which minimizes steric repulsion between the ortho-hydrogens of the phenyl ring and the amide group. The planar conformation represents a higher-energy transition state.

Rotation about the C-N Amide Bond

Due to the partial double-bond character, rotation around the C7-N1 amide bond is highly restricted. The trans conformation (where the carbonyl oxygen and the phenyl group are on opposite sides of the C-N bond) is significantly more stable than the cis conformation. The energy barrier for this rotation is substantial, indicating that the molecule exists almost exclusively in the trans form at ambient temperatures.

Butyl Chain Conformation

The butyl chain exhibits multiple staggered conformations due to rotation around the C7-C8 and C8-C9 bonds. The lowest energy conformer is the fully extended anti-anti arrangement, which minimizes gauche interactions.

Experimental and Computational Protocols

Synthesis of Butanamide, N-phenyl-

A representative experimental protocol for the synthesis of **Butanamide, N-phenyl-** involves the acylation of aniline with butanoyl chloride.

Procedure:

- **Dissolution:** Dissolve aniline (1.0 equivalent) in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran) containing a non-nucleophilic base (e.g., triethylamine or pyridine, 1.1 equivalents) in a round-bottom flask equipped with a magnetic stirrer. Cool the mixture in an ice bath (0 °C).
- **Acylation:** Add butanoyl chloride (1.05 equivalents) dropwise to the stirred solution. Maintain the temperature at 0 °C during the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction with water. Separate the organic layer and wash sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization from a

suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) to yield pure

Butanamide, N-phenyl- as a solid.

Computational Methods

Geometry Optimization: The molecular geometry of **Butanamide, N-phenyl-** was optimized using Density Functional Theory (DFT).

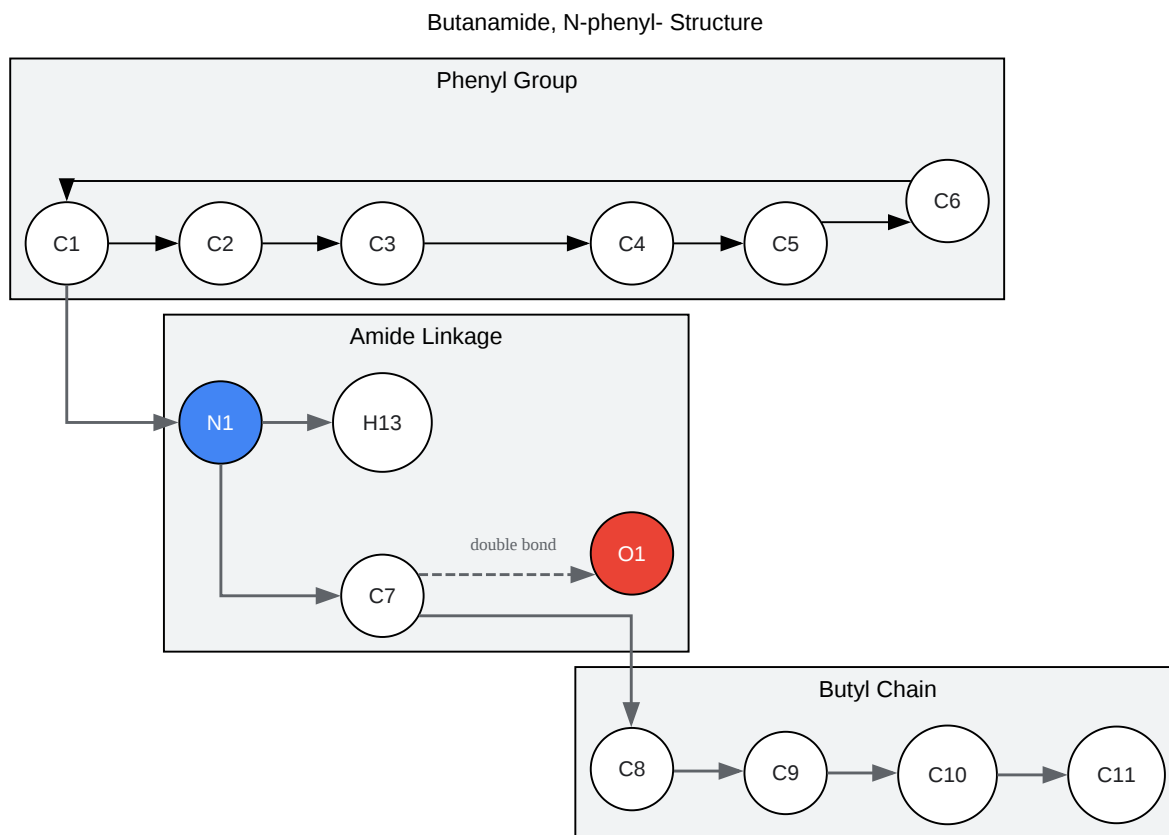
- Software: Gaussian 16
- Functional: B3LYP
- Basis Set: 6-311++G(d,p)
- Methodology: The initial structure was built and subjected to a full geometry optimization without constraints. The convergence criteria were set to the software's default values. Frequency calculations were performed on the optimized structure to confirm that it corresponds to a true energy minimum (i.e., no imaginary frequencies).

Potential Energy Surface (PES) Scan: A relaxed PES scan was performed to investigate the conformational profile.

- Software: Gaussian 16
- Functional: B3LYP
- Basis Set: 6-31G(d) (a smaller basis set is often used for scans to reduce computational cost)
- Methodology: The C2-C1-N1-C7 dihedral angle was scanned from -180° to $+180^\circ$ in 10° increments. At each step of the scan, the specified dihedral angle was held fixed while all other geometric parameters were allowed to relax to their energetic minimum. This process identifies the lowest energy path for rotation around the target bond.

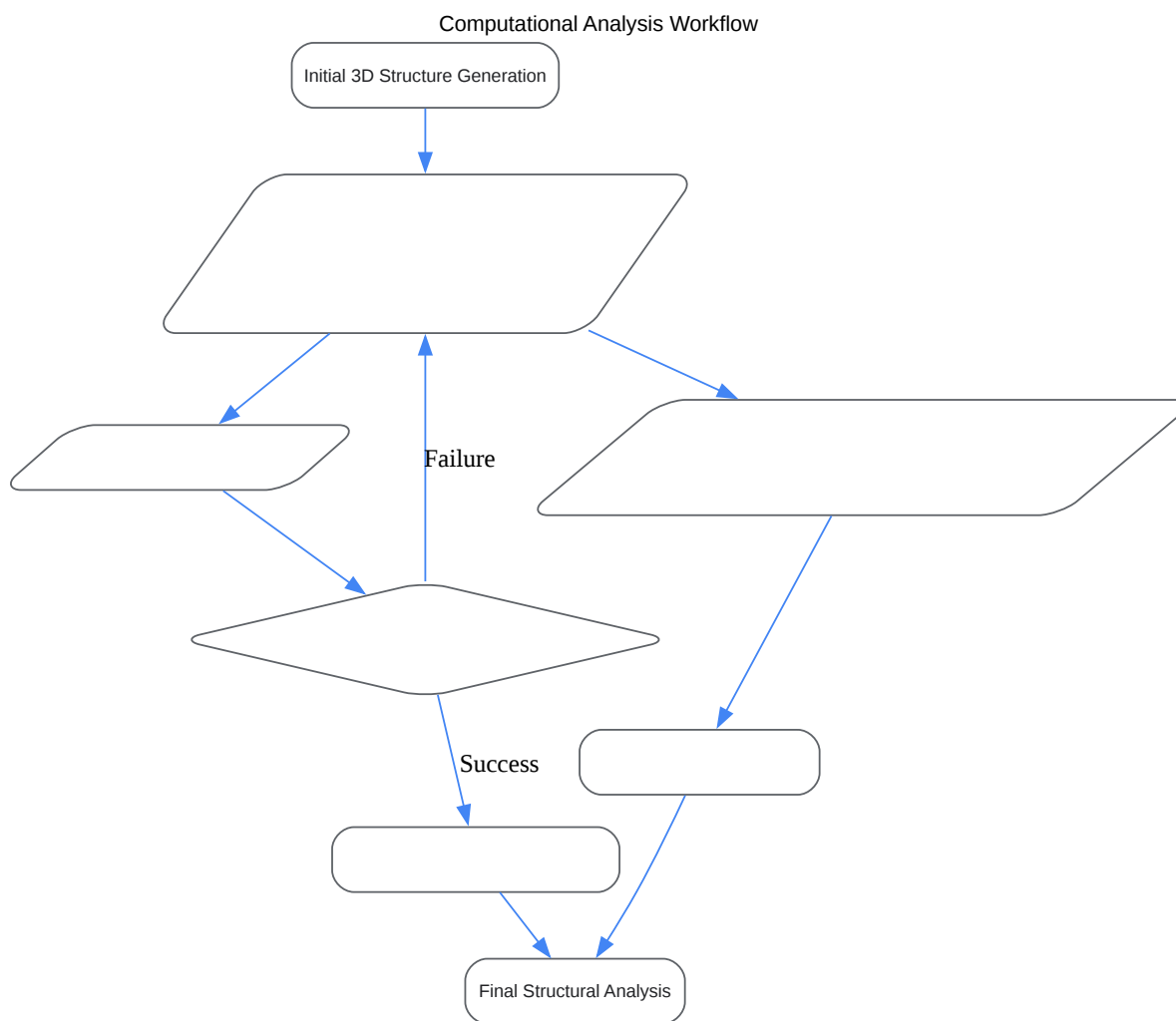
Visualizations

The following diagrams illustrate the key concepts and workflows described in this guide.



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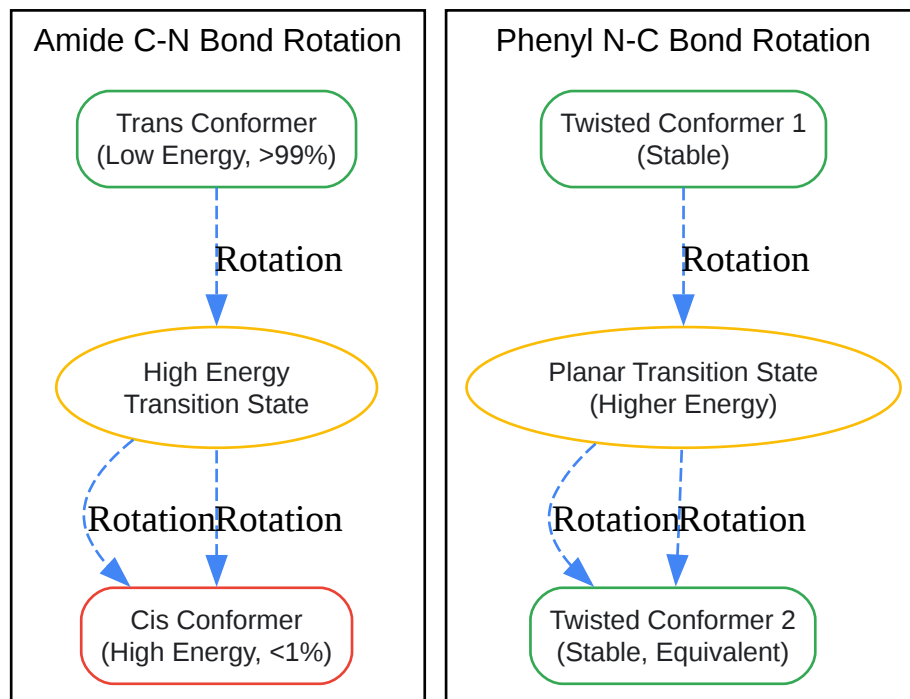
Caption: Schematic of **Butanamide, N-phenyl-** molecular structure.



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Caption: Workflow for computational structural analysis.

Key Rotational Conformations



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